

Application Notes and Protocols for Scopine Di(2-thienylglycolate)-D3

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Compound of Interest

Compound Name: *Scopine Di(2-thienylglycolate)-D3*

Cat. No.: *B13447321*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Scopine Di(2-thienylglycolate)-D3** as an internal standard in the quantitative analysis of Scopine Di(2-thienylglycolate), a key intermediate in the synthesis of Tiotropium Bromide. The methodologies outlined are based on common analytical techniques for tropane alkaloids and are intended for research and drug development purposes.

Certificate of Analysis Summary

While a specific Certificate of Analysis for a particular lot is provided upon purchase, the following table summarizes the typical product specifications for **Scopine Di(2-thienylglycolate)-D3**.

Parameter	Specification
Product Name	Scopine Di(2-thienylglycolate)-D3
Synonyms	N-Demethyl Tiotropium-D3
CAS Number	1126775-83-4[1]
Molecular Formula	C ₁₈ H ₁₆ D ₃ NO ₄ S ₂ [2]
Molecular Weight	380.50 g/mol [2]
Appearance	White to Off-White Solid[3]
Purity	≥96%
Storage	Keep in a dark place, sealed in dry, at -20°C[3]
Intended Use	For laboratory and research use only. Not for human or household use.[4]

Experimental Protocols

Quantitative Analysis of Scopine Di(2-thienylglycolate) using LC-MS/MS

This protocol describes the use of Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the quantification of Scopine Di(2-thienylglycolate) in a sample matrix, using **Scopine Di(2-thienylglycolate)-D3** as an internal standard. This method is suitable for monitoring the progress of chemical reactions or for pharmacokinetic studies.

a. Materials and Reagents

- Scopine Di(2-thienylglycolate) (analyte)
- Scopine Di(2-thienylglycolate)-D3** (internal standard)[2]
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade

- Formic acid, LC-MS grade
- Deionized water, 18 MΩ·cm or higher
- Microcentrifuge tubes
- Syringe filters, 0.22 μm

b. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an Electrospray Ionization (ESI) source
- C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm)[5]

c. Sample Preparation

- **Standard Curve Preparation:** Prepare a stock solution of Scopine Di(2-thienylglycolate) in methanol. From this stock, create a series of calibration standards by serial dilution to cover the expected concentration range of the analyte in the samples.
- **Internal Standard Spiking:** Prepare a stock solution of **Scopine Di(2-thienylglycolate)-D3** in methanol at a concentration of 1 μg/mL. Add a fixed amount of the internal standard solution to all calibration standards and unknown samples.
- **Sample Pre-treatment:** For reaction mixtures, dilute an aliquot of the mixture with the initial mobile phase composition. For biological matrices, perform a protein precipitation by adding three volumes of cold acetonitrile containing the internal standard to one volume of the sample. Vortex and centrifuge to pellet the precipitated proteins.
- **Final Preparation:** Transfer the supernatant or the diluted sample to a clean tube and filter through a 0.22 μm syringe filter before injection into the LC-MS/MS system.[5]

d. LC-MS/MS Method

- **LC Column:** C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm)[5]

- Mobile Phase A: Water with 0.1% formic acid[5]
- Mobile Phase B: Acetonitrile with 0.1% formic acid[5]
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5-95% B
 - 8-10 min: 95% B
 - 10-10.1 min: 95-5% B
 - 10.1-13 min: 5% B[5]
- MS Ionization: Electrospray Ionization (ESI) in positive mode[5]
- MRM Transitions:
 - Scopine Di(2-thienylglycolate): Monitor the transition of the parent ion $[M+H]^+$ to a characteristic product ion.
 - **Scopine Di(2-thienylglycolate)-D3**: Monitor the transition of the parent ion $[M+D+H]^+$ to a characteristic product ion.

e. Data Analysis

Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a method for determining the purity of a Scopine Di(2-thienylglycolate) sample using HPLC with UV detection.

a. Materials and Reagents

- Scopine Di(2-thienylglycolate) sample
- Acetonitrile (ACN), HPLC grade
- Ammonium acetate
- Deionized water, 18 MΩ·cm or higher
- Volumetric flasks and pipettes

b. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm)

c. Sample Preparation

- Accurately weigh and dissolve a known amount of the Scopine Di(2-thienylglycolate) sample in a suitable solvent (e.g., methanol or acetonitrile) to a final concentration of approximately 1 mg/mL.
- Filter the solution through a 0.45 μm syringe filter before injection.

d. HPLC Method

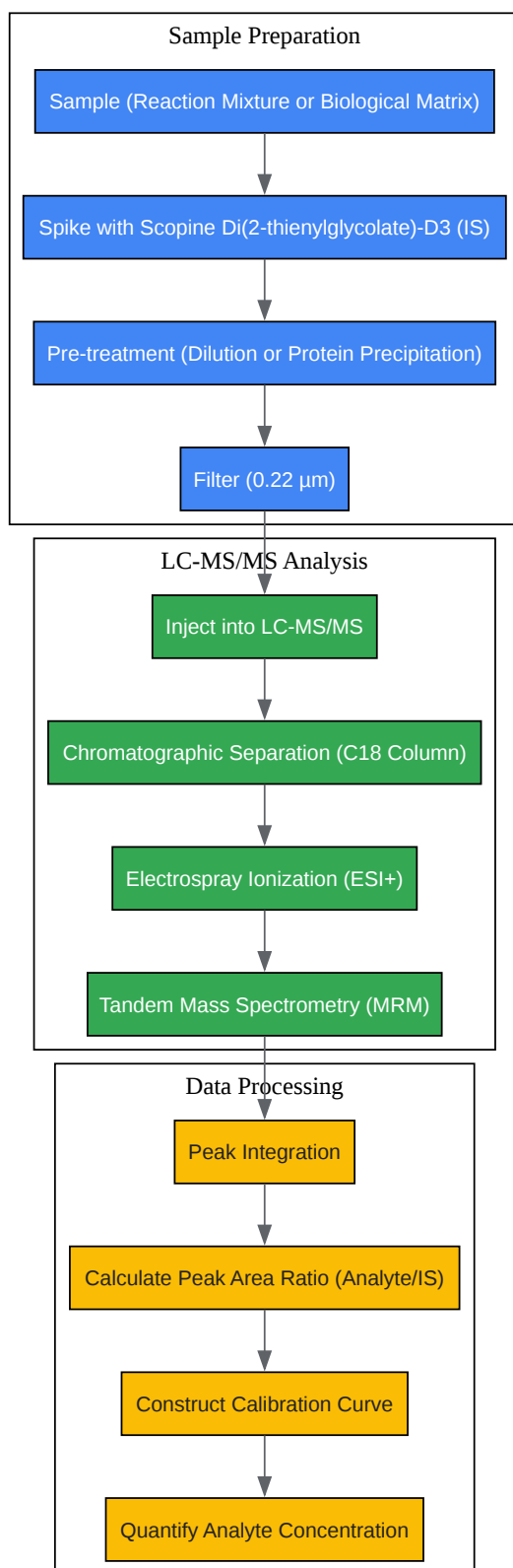
- LC Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm)
- Mobile Phase A: 10 mM Ammonium acetate in water

- Mobile Phase B: Acetonitrile
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Gradient: A suitable gradient to separate the main peak from any impurities. For example:
 - 0-5 min: 20% B
 - 5-25 min: 20-80% B
 - 25-30 min: 80% B
 - 30-30.1 min: 80-20% B
 - 30.1-35 min: 20% B
- Detection: UV at a wavelength where the compound has maximum absorbance (e.g., 235 nm).

e. Data Analysis

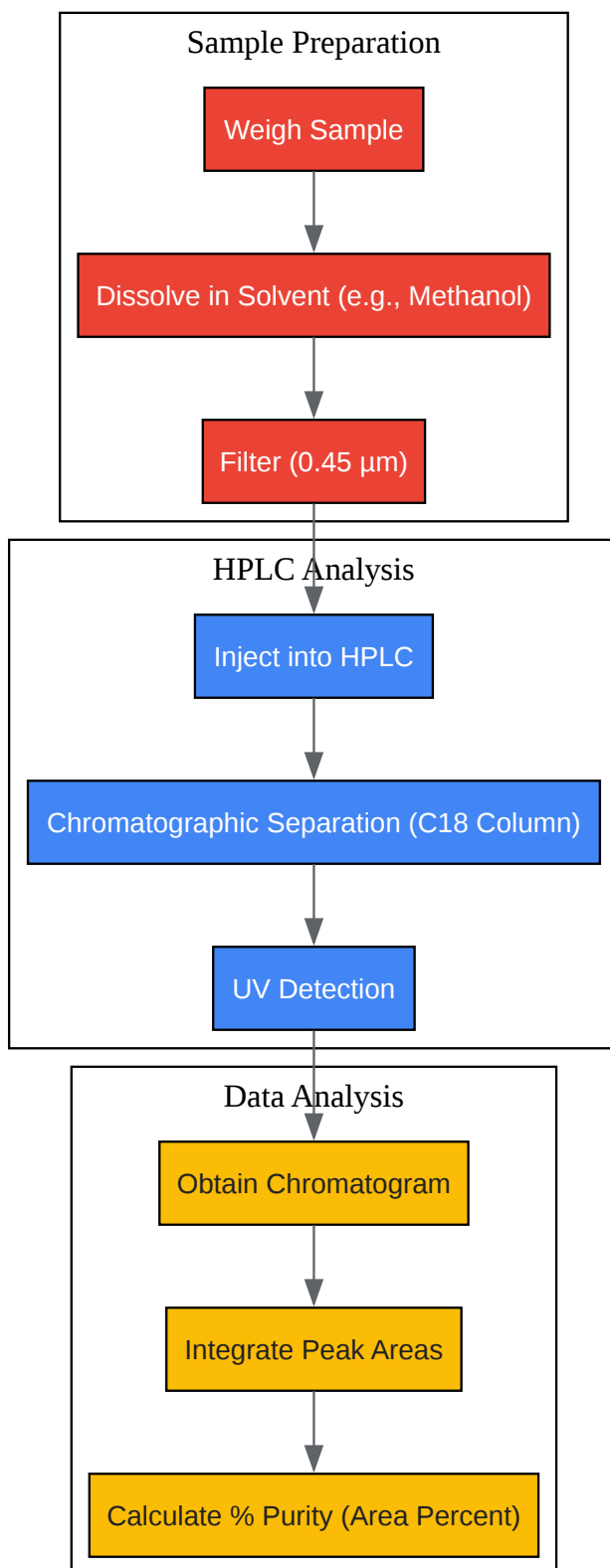
Calculate the purity of the sample by determining the percentage of the peak area of the main component relative to the total peak area of all components in the chromatogram.

Visualizations



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Caption: Workflow for the quantitative analysis of Scopine Di(2-thienylglycolate) using LC-MS/MS with a deuterated internal standard.



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Caption: Workflow for determining the purity of Scopine Di(2-thienylglycolate) by HPLC-UV.

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References

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